Application Notes and Protocols for TIS108 in Hydroponic Systems

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Compound of Interest	
Compound Name:	*TIS108*
CAS No.:	*1315459-30-3*
Cat. No.:	*B2844129*

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Introduction

TIS108 is a triazole-type compound that acts as a specific inhibitor of strigolactone (SL) biosynthesis.[1][2] Strigolactones are a class of plant hormones that regulate various aspects of plant development, including shoot branching, root architecture, and responses to environmental stimuli. By inhibiting the production of endogenous SLs, **TIS108** allows for the investigation of SL function and provides a tool for manipulating plant growth and development. In hydroponic systems, the precise control over nutrient and supplement delivery makes **TIS108** a valuable tool for studying plant physiology and optimizing growth characteristics.

These application notes provide a comprehensive protocol for the use of **TIS108** in hydroponic systems, primarily focusing on the model organism Arabidopsis thaliana and providing adaptable guidelines for other plant species.

Mechanism of Action

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TIS108 inhibits the biosynthesis of strigolactones, leading to a phenotype characteristic of SL-deficient mutants.[1] This includes an increased number of shoot branches and a reduction in root hair elongation.[1] The effects of **TIS108** can be reversed by the co-application of a synthetic strigolactone analog, GR24, confirming its specific mode of action.[1] Furthermore, treatment with **TIS108** has been observed to cause an upregulation of SL biosynthesis genes, such as MAX3 and MAX4, which is likely a feedback response to the depletion of endogenous strigolactones.[1]

Applications in Hydroponic Systems

The application of **TIS108** in hydroponic systems can be utilized for several research purposes:

- Architectural Modification: To promote bushier plant growth by increasing shoot branching.
- Root Development Studies: To investigate the role of strigolactones in root system architecture, including root hair development.
- Nutrient Uptake Analysis: To study the influence of strigolactones on the uptake of essential minerals from the nutrient solution.
- Stress Response Research: To explore the involvement of strigolactones in plant responses to various abiotic and biotic stresses that can be simulated in a controlled hydroponic environment.

Quantitative Data Summary

The following tables summarize the observed quantitative effects of **TIS108** on plant growth and strigolactone levels.

Table 1: Effect of **TIS108** on Shoot Branching in Arabidopsis thaliana

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TIS108 Concentration (μM)	Observation
1 - 3	Increased branching in a dose-dependent manner.[1]
> 3	Potential for off-target effects, though not specified.
5 (with GR24)	Reversal of the increased branching phenotype. [1]

Table 2: Effect of **TIS108** on Strigolactone (epi-5DS) Levels in Rice (Oryza sativa)

TIS108 Concentration (nM)	Observation
10 - 100	Strong reduction of epi-5DS levels in both roots and root exudates in a dose-dependent manner. [3]

Experimental Protocols

Protocol 1: Preparation of **TIS108** Stock Solution

Materials:

- **TIS108** compound
- Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Method:

- Prepare a 10 mM stock solution of **TIS108** in DMSO.
- Aliquot the stock solution into sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

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- Store the aliquots at -20°C for long-term storage.

Note: **TIS108** is a triazole derivative. While specific stability data in aqueous nutrient solutions is not readily available, it is advisable to prepare fresh dilutions from the DMSO stock for each experiment to ensure consistent activity.

Protocol 2: Application of **TIS108** in a Hydroponic System for Arabidopsis thaliana

Materials:

- Arabidopsis thaliana seeds
- Hydroponic system (e.g., deep water culture, nutrient film technique)
- Nutrient solution (e.g., half-strength Hoagland's or Murashige and Skoog)
- **TIS108** stock solution (10 mM in DMSO)
- Micropipettes and sterile tips
- pH meter and EC meter

Method:

- Germination and Seedling Establishment:
  - Germinate Arabidopsis thaliana seeds on a suitable medium (e.g., 0.8% agar with 1/4 strength nutrient solution).
  - After 7-10 days, transfer seedlings to the hydroponic system. Ensure the roots are submerged in the nutrient solution.
  - Allow the plants to acclimate for 5-7 days in the hydroponic system with the basal nutrient solution.
- **TIS108** Treatment:

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- Prepare the treatment solutions by diluting the 10 mM **TIS108** stock solution into the fresh hydroponic nutrient solution to achieve the desired final concentrations (e.g., 0, 1, 2, 3 µM).
- Ensure the final DMSO concentration in all treatments (including the control) is consistent and does not exceed 0.1% (v/v) to avoid solvent effects.
- Replace the nutrient solution in the hydroponic units with the prepared treatment solutions.
- Maintain the hydroponic system under controlled environmental conditions (e.g., 16h light/8h dark photoperiod, 22°C).

- Monitoring and Data Collection:
  - Monitor the plants regularly for phenotypic changes.
  - After a predetermined treatment period (e.g., 14-21 days), collect data on relevant parameters:
    - Shoot Branching: Count the number of rosette branches.
    - Root Architecture: Use a flatbed scanner to image the root system and analyze root length, lateral root number, and root hair density using appropriate software.
    - Biomass: Measure the fresh and dry weight of shoots and roots separately.
    - Nutrient Analysis: Analyze the elemental composition of plant tissues or the depletion of nutrients from the solution.
- Rescue Experiment (Optional):
  - To confirm the specificity of **TIS108**, include a treatment group with both **TIS108** (e.g., 3 µM) and the synthetic strigolactone analog GR24 (e.g., 5 µM).

Visualizations

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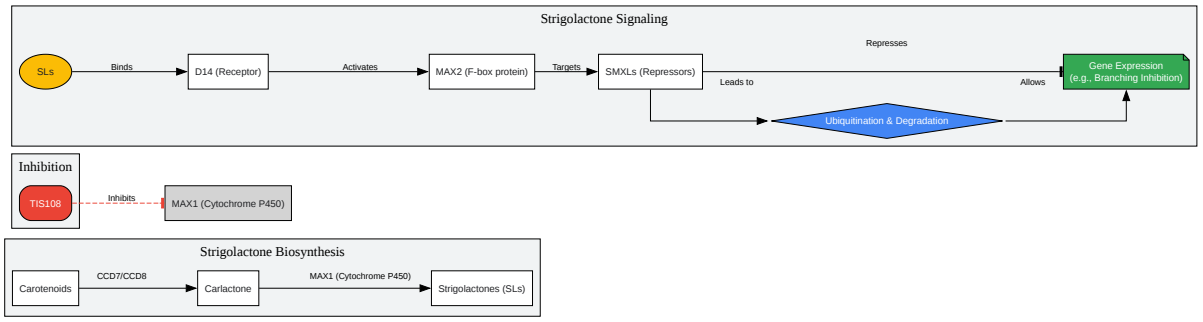

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Caption: Strigolactone signaling pathway and the inhibitory action of **TIS108**.

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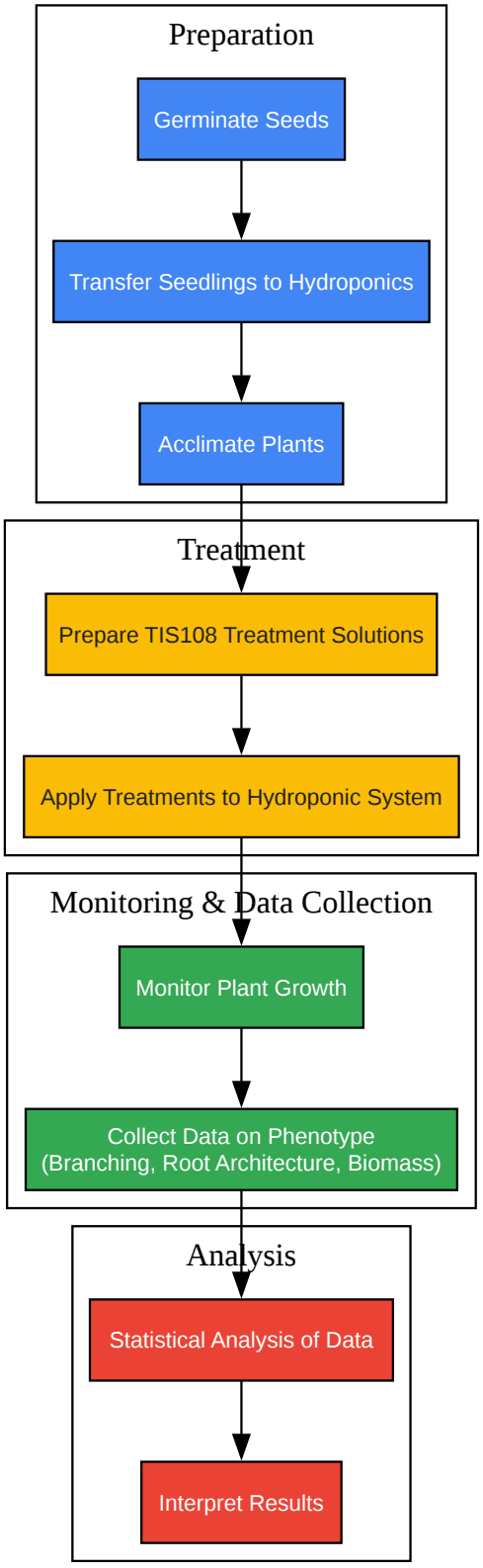

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Caption: Experimental workflow for **TIS108** application in hydroponic systems.

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